Sinepres: Detailed Application Notes and Protocols for Drug Development Professionals

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Compound of Interest	
Compound Name:	*sinepres*
CAS No.:	*117178-63-9*
Cat. No.:	*B1169232*

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Introduction

Sinepres is a fixed-dose combination oral antihypertensive agent for the management of high blood pressure (hypertension).[1] This medication integrates three active pharmaceutical ingredients—Dihydroergotoxine mesylate, Hydrochlorothiazide, and Reserpine—into a single tablet formulation.[1] The multi-mechanistic approach of **Sinepres** targets distinct physiological pathways involved in blood pressure regulation, offering a comprehensive strategy for patients requiring robust and sustained blood pressure control.[1] This document provides detailed application notes on the dosage and administration of **Sinepres**, protocols for relevant experimental studies, and visualizations of its signaling pathways and experimental workflows.

Composition

Each **Sinepres** tablet contains the following active ingredients:

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Component	Dosage per Tablet
Dihydroergotoxine mesylate	0.6 mg
Reserpine	0.1 mg
Hydrochlorothiazide	10 mg
Source:[2]	

Dosage and Administration Guidelines

General Dosing Recommendations

The administration of **Sinepres** should be individualized based on the patient's clinical response and tolerability.

Population	Recommended Dosage	Maximum Recommended Dose
Adults	1 tablet taken orally 1-2 times per day.	3 tablets per day.
Source:[2]		

Administration

Sinepres is administered orally and can be taken with or without food.[3]

Special Populations

- Pregnancy and Lactation: **Sinepres** is contraindicated during pregnancy. Lactating women should discontinue breastfeeding during treatment.[2]
- Renal and Hepatic Impairment: **Sinepres** is contraindicated in patients with severe renal or hepatic failure.[2]
- Other Contraindications: Use is contraindicated in patients with hypersensitivity to any of the components, active peptic ulcer, ulcerative colitis, bronchospastic syndrome, and depression.[2]

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Experimental Protocols

Protocol: Clinical Trial for Antihypertensive Efficacy

This protocol outlines a general framework for a randomized, controlled clinical trial to evaluate the antihypertensive efficacy of **Sinepres**.

1. Study Design: A multi-center, randomized, double-blind, active-control study.

2. Participant Population:

- Inclusion Criteria: Adult patients (18-65 years) with a diagnosis of essential hypertension (systolic blood pressure ≥140 mmHg or diastolic blood pressure ≥90 mmHg).
- Exclusion Criteria: Secondary hypertension, severe renal or hepatic impairment, history of depression, peptic ulcer disease, or known hypersensitivity to any of the drug components.

3. Randomization and Blinding: Participants will be randomized in a 1:1 ratio to receive either **Sinepres** or a standard active comparator. Both investigators and participants will be blinded to the treatment allocation.

4. Treatment Regimen:

- **Sinepres** Arm: 1 tablet of **Sinepres** administered orally twice daily.
- Active Comparator Arm: Standard dose of a widely used antihypertensive agent (e.g., a calcium channel blocker or an ACE inhibitor).

5. Study Procedures:

- Screening Visit (Week -2): Informed consent, medical history, physical examination, and baseline laboratory tests.
- Baseline Visit (Week 0): Randomization and dispensing of study medication. Baseline blood pressure measurement using 24-hour ambulatory blood pressure monitoring (ABPM).
- Follow-up Visits (Weeks 4, 8, and 12): Assessment of blood pressure, monitoring for adverse events, and assessment of medication adherence.
- End of Study Visit (Week 12): Final blood pressure measurement (ABPM), and final safety assessments.

6. Efficacy Endpoints:

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- Primary Endpoint: Change from baseline in mean 24-hour ambulatory systolic and diastolic blood pressure at Week 12.
- Secondary Endpoints: Proportion of patients achieving target blood pressure (<140/90 mmHg), change in office blood pressure measurements.

7. Safety Assessments: Monitoring of adverse events, vital signs, and laboratory parameters throughout the study.

Workflow for a Hypertension Clinical Trial

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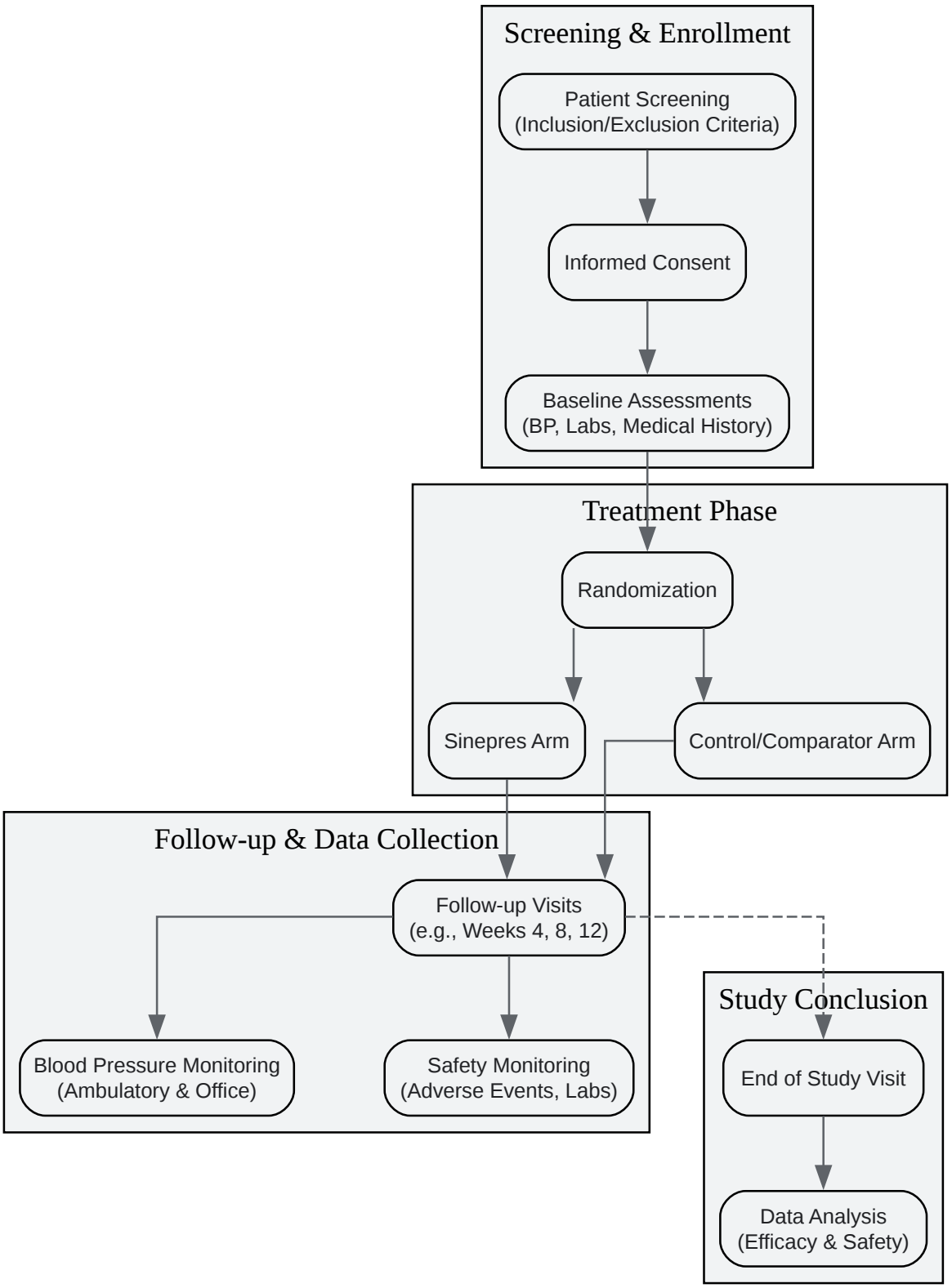

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Caption: Workflow of a typical randomized controlled trial for an antihypertensive drug.

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Mechanism of Action and Signaling Pathways

Sinepres lowers blood pressure through the synergistic actions of its three components:

- Dihydroergotoxine mesylate: Acts as a vasodilator by blocking alpha-adrenergic receptors.[2] It may also have central effects that decrease vascular tone.
- Hydrochlorothiazide: A thiazide diuretic that promotes the excretion of sodium, chloride, and water, thereby reducing blood volume.[2][3]
- Reserpine: A sympatholytic agent that depletes catecholamines (like norepinephrine) from nerve endings, leading to reduced heart rate and peripheral vascular resistance.[2]

Signaling Pathway of **Sinepres** Components

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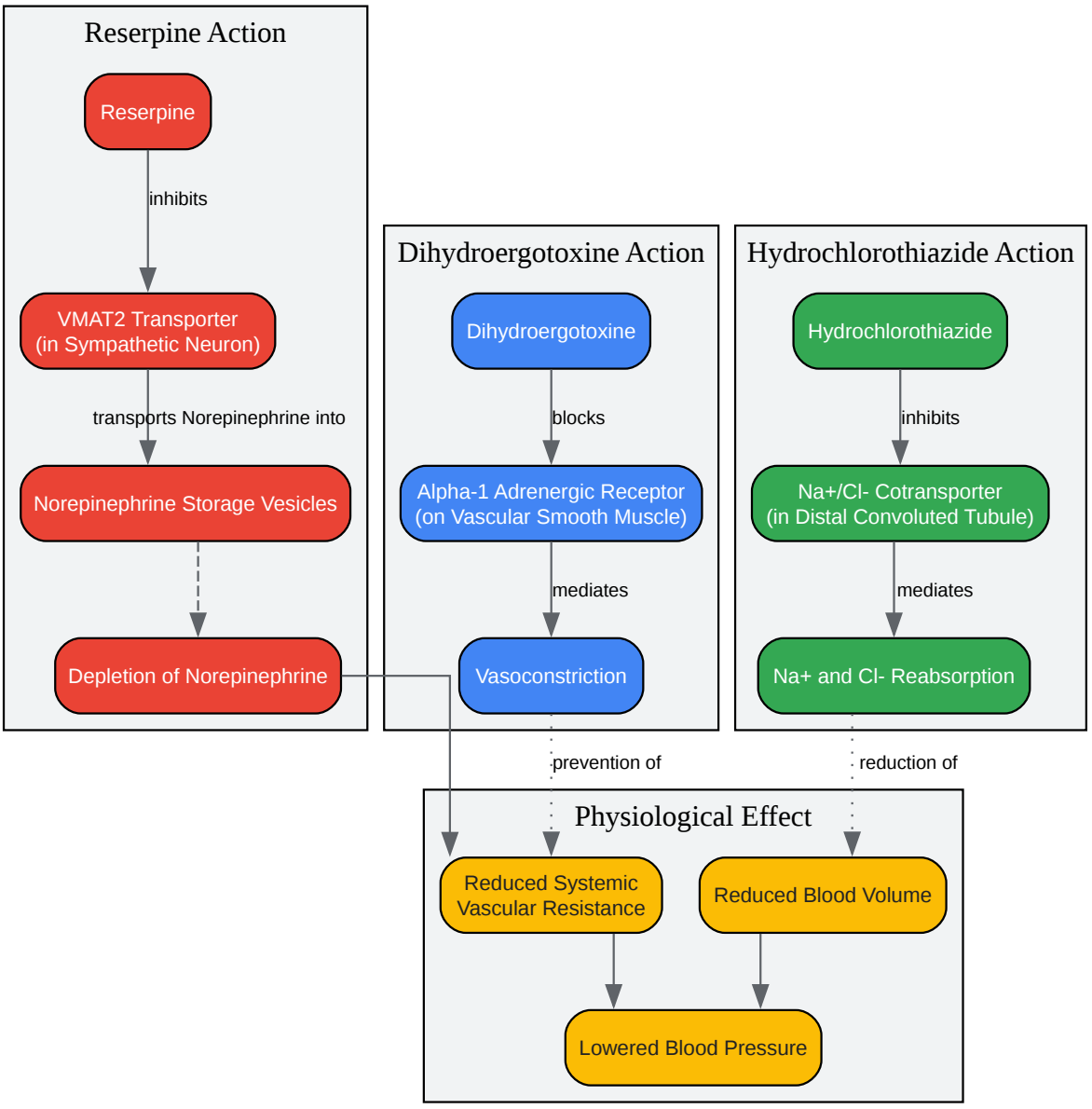

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Caption: Combined signaling pathways of the active components of **Sinepres**.

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